

Dicyclohexyl adipate LogP 4.74

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Compound Focus: Dicyclohexyl adipate

CAS No.: 849-99-0

Cat. No.: S517275

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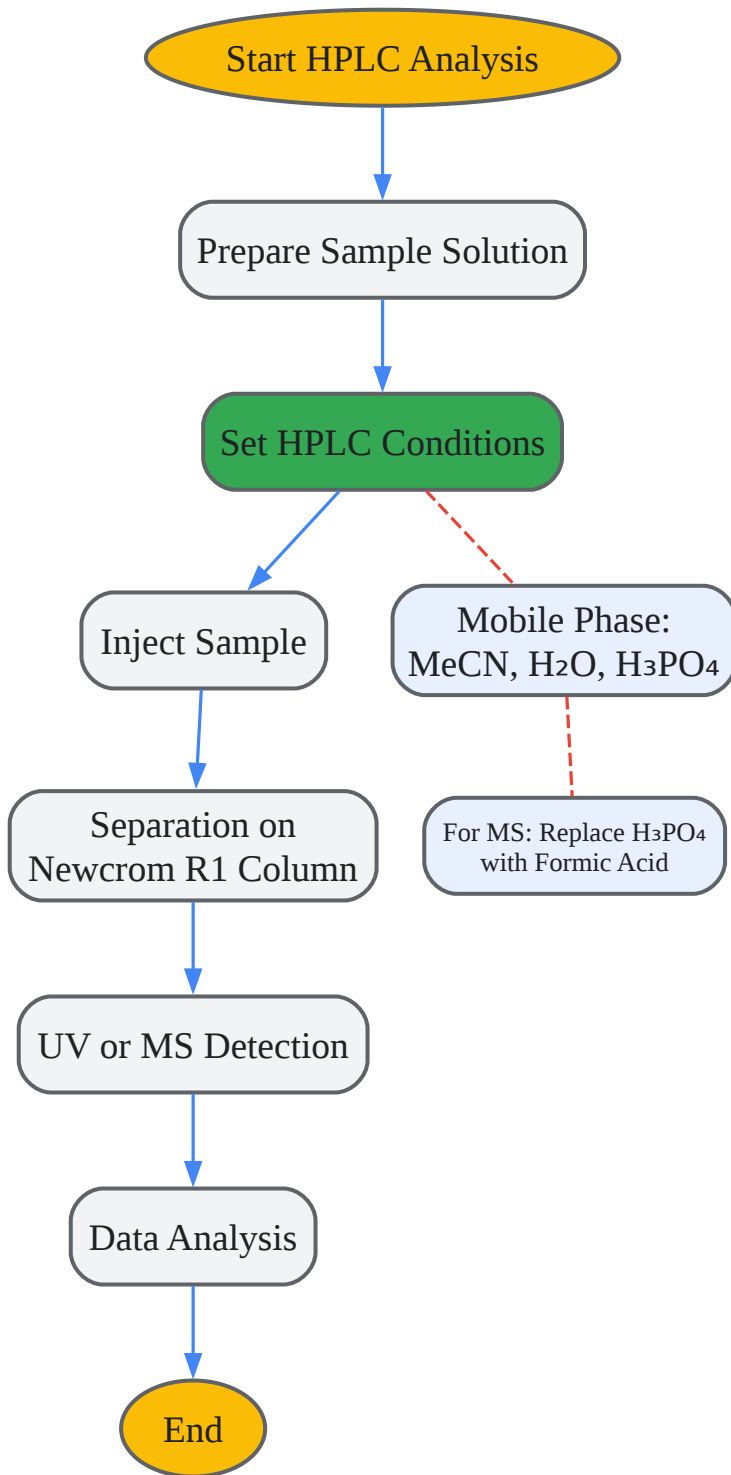
Analytical Methodology

One search result outlines a detailed HPLC method for the separation and analysis of DCHA, which you can adapt for quality control or quantification in experimental setups [1].

- [HPLC Analysis Protocol \[1\]](#)

Parameter	Description
Application	Separation of Dicyclohexyl adipate
Column	Newcrom R1 (reverse-phase, low silanol activity)
Mobile Phase	Acetonitrile (MeCN), Water, and Phosphoric Acid
MS-Compatibility	Replace Phosphoric Acid with Formic Acid
Scalability	Method is scalable for preparative isolation of impurities
Particle Size	Smaller 3 μm particles available for fast UPLC applications

The following diagram illustrates the workflow for this HPLC analysis method:



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Workflow for the HPLC analysis of **Dicyclohexyl Adipate** as described in the application note.

Synthesis and Industrial Production

Information on synthesis in the search results is fragmented. One source mentions it can be synthesized from carbon monoxide, 1,3-butadiene, and cyclohexanol [2], while another lists various synthetic routes with yields and conditions, such as direct esterification of adipic acid and cyclohexanol, or transesterification approaches [3]. These are described as operating at industrial scales with temperatures ranging from **150-170 °C** and conversion rates of **95-98%** [3].

Biological and Toxicological Considerations

The search results I obtained did not contain detailed studies on DCHA's mechanism of action, signaling pathways, or specific pharmacological effects. It is crucial to distinguish Dicyclohexyl **Adipate** from **Dicyclohexyl Phthalate (DCHP)**, which was identified as a potent agonist of the Pregnane X Receptor (PXR) and linked to disruptions in lipid homeostasis [4]. This highlights the importance of verifying the specific compound in any toxicological or biological study.

Knowledge Gaps and Further Research

This overview is constrained by the limited scientific data in the search results. Key information missing for a comprehensive drug development guide includes:

- **Detailed mechanistic studies** and cellular targets.
- **Pharmacokinetic and ADME data** (Absorption, Distribution, Metabolism, Excretion).
- **Dose-response relationships** and comprehensive **in vivo toxicity profiles**.
- **Specific applications** in pharmaceutical formulations.

To advance your research, I suggest you:

- **Consult specialized scientific databases** like SciFinder, Reaxys, or PubMed for primary literature.
- **Review regulatory sources** from agencies like the FDA or ECHA for safety assessments.
- Explore **patent literature** for potential pharmaceutical applications and synthetic innovations.

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References

1. Dicyclohexyl adipate [sielc.com]
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3. Buy Dicyclohexyl adipate | 849-99-0 | >98% [smolecule.com]
4. Effects of Dicyclohexyl Phthalate Exposure on PXR ... [pmc.ncbi.nlm.nih.gov]

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